

Application Notes and Protocols for GSK494581A in Radioligand Binding Assays

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Compound of Interest

Compound Name: GSK494581A

Cat. No.: B15604562

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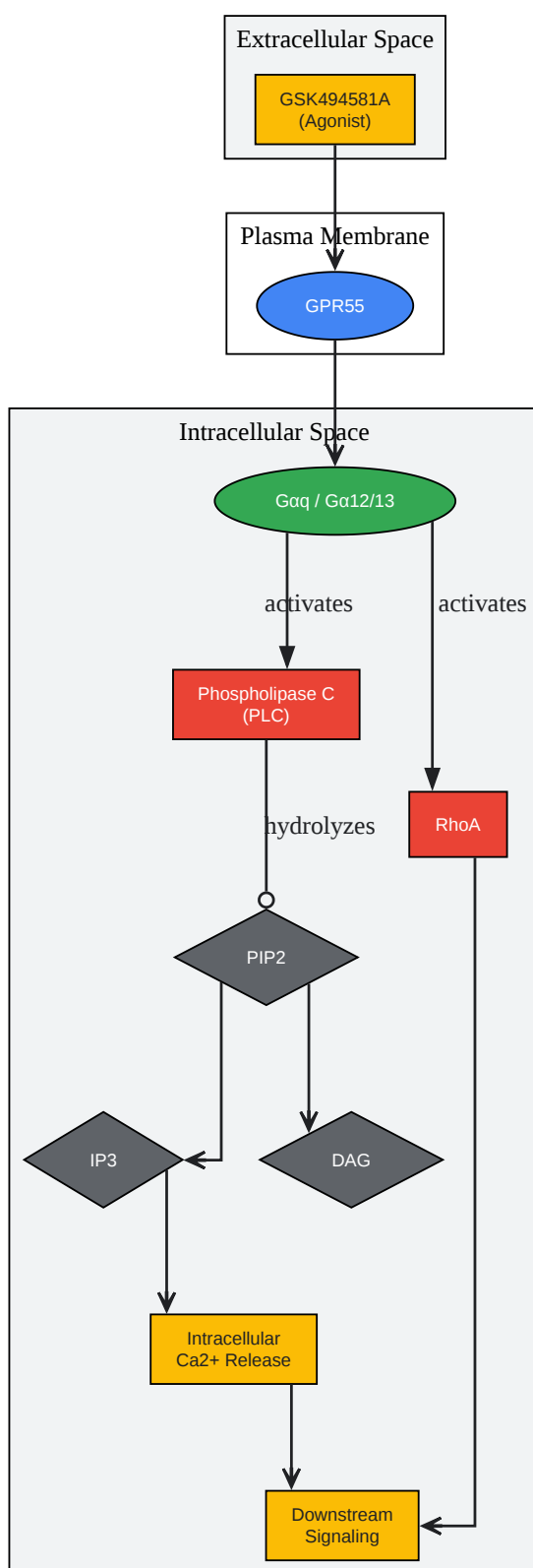
Introduction

GSK494581A is a notable pharmacological tool due to its dual activity as a potent agonist for the G protein-coupled receptor 55 (GPR55) and an inhibitor of the glycine transporter subtype 1 (GlyT1)[1]. This dual functionality makes it a valuable compound for studying the distinct roles of these two important targets in cellular signaling and neurotransmission. Radioligand binding assays are fundamental in characterizing the interaction of compounds like **GSK494581A** with their targets, enabling the determination of binding affinity and specificity[2][3].

These application notes provide detailed protocols for utilizing **GSK494581A** in competitive radioligand binding assays to characterize its interaction with both human GPR55 and GlyT1.

Signaling Pathway of GPR55 Activation

GPR55 is a G protein-coupled receptor that, upon activation by an agonist such as **GSK494581A**, primarily couples to Gαq and Gα12/13 proteins. This initiates a downstream signaling cascade involving the activation of phospholipase C (PLC) and RhoA, leading to an increase in intracellular calcium levels and activation of other signaling pathways[4].



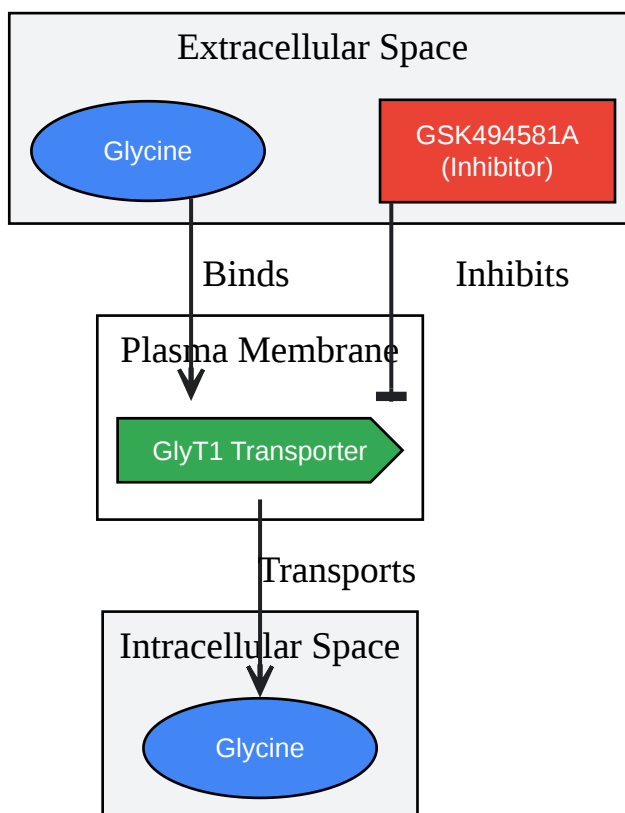
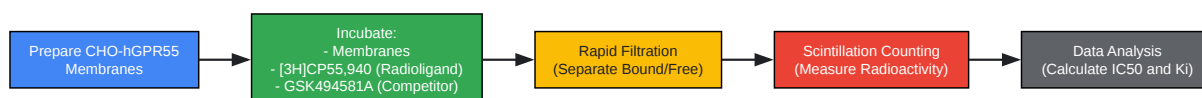
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Caption: GPR55 signaling pathway upon agonist binding.

Application 1: Characterization of GSK494581A Binding to GPR55

This protocol describes a competitive radioligand binding assay to determine the binding affinity (K_i) of **GSK494581A** for the human GPR55 receptor. The assay utilizes $[3H]CP55,940$, a known high-affinity cannabinoid receptor ligand that also binds to GPR55, as the radioligand[4].

Experimental Workflow for GPR55 Competitive Binding Assay



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References

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- 4. Novel Potent and Selective Agonists of the GPR55 Receptor Based on the 3-Benzylquinolin-2(1H)-One Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
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